

Essential Safety and Handling Protocols for Liazal (Mesalamine)

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Compound of Interest

Compound Name: *Liazal*

Cat. No.: *B1231680*

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This guide provides crucial safety and logistical information for laboratory professionals handling **Liazal** (mesalamine). Adherence to these procedures is vital for ensuring personal safety and proper disposal of materials.

When handling **Liazal**, it is imperative to utilize appropriate personal protective equipment (PPE) to minimize exposure and ensure a safe laboratory environment.^[1] All personnel should receive training on the safe handling of this product.^[2] Direct contact with the skin, eyes, and inhalation of airborne particles or mists should be strictly avoided.^[2]

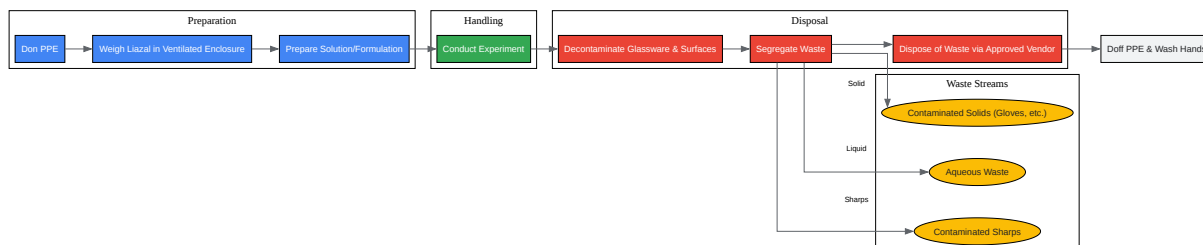
Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Liazal** in a research and development setting.

PPE Category	Equipment	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles	Protects eyes from potential splashes or airborne particles of the chemical.[3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents direct skin contact with the compound, which may cause irritation.[2][3]
Laboratory coat	Provides a protective barrier for skin and personal clothing.	
Respiratory Protection	NIOSH-approved respirator	Recommended when there is a potential for generating dust or aerosols, or when working outside of a ventilated enclosure.[3]

Handling and Disposal Workflow

Proper handling and disposal are critical to laboratory safety and environmental responsibility. The following workflow outlines the necessary steps from preparation to final disposal of **Liazal** and associated waste.



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Liazal Handling and Disposal Workflow

Disposal Plan

Proper disposal of **Liazal** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Characterization and Segregation:

- Solid Waste: All disposable materials that have come into contact with **Liazal**, such as gloves, bench paper, and weigh boats, should be considered chemical waste.
- Liquid Waste: Aqueous solutions containing **Liazal** should be collected as hazardous chemical waste. The pH of the waste solution should be between 5.0 and 12.5 before being collected for disposal, unless otherwise specified by your institution's hazardous waste protocol.[4]

- **Unused Product:** Unused or expired **Liazal** tablets should be disposed of as pharmaceutical waste. Do not flush unused medication down the drain.[5]

Disposal Procedure:

- **Container Labeling:** All waste containers must be clearly labeled with "Hazardous Waste" and a description of the contents (e.g., "**Liazal**-contaminated solid waste" or "Aqueous waste with mesalamine").
- **Storage:** Store waste in designated, properly sealed containers in a satellite accumulation area until it can be collected by an approved hazardous waste disposal vendor.[4]
- **Collection:** Arrange for the collection of hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed contractor.[6]

It is important to consult your institution's specific hazardous waste management guidelines for detailed procedures.[6]

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